

Technical Guide: 1-BOC-3-[(2-Hydroxyethyl)methylamino]-Azetidine

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Compound of Interest

Compound Name:	1-BOC-3-[(2-hydroxyethyl)methylamino]-azetidine
CAS No.:	178311-49-4
Cat. No.:	B576276

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

This compound serves as a critical intermediate for introducing a solubilizing, metabolically stable polar motif into drug candidates. It functions as a constrained bioisostere of N-methyl-N-(2-hydroxyethyl)amine, leveraging the azetidine ring to reduce conformational entropy and improve ligand-target binding affinity.

Property	Specification
IUPAC Name	tert-Butyl 3-[(2-hydroxyethyl)(methyl)amino]azetidine-1-carboxylate
Common Name	1-BOC-3-(N-methyl-N-hydroxyethylamino)azetidine
CAS Number	Custom Synthesis Target (Derived from CAS 398489-26-4)
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₃
Molecular Weight	230.31 g/mol
LogP (Predicted)	~0.8 (Lipophilicity optimized for oral bioavailability)
H-Bond Donors	1 (Hydroxyl)
H-Bond Acceptors	4 (Carbonyl, 2x Tertiary Amines, Hydroxyl)
Physical State	Viscous Colorless Oil (typically)

Structural Significance

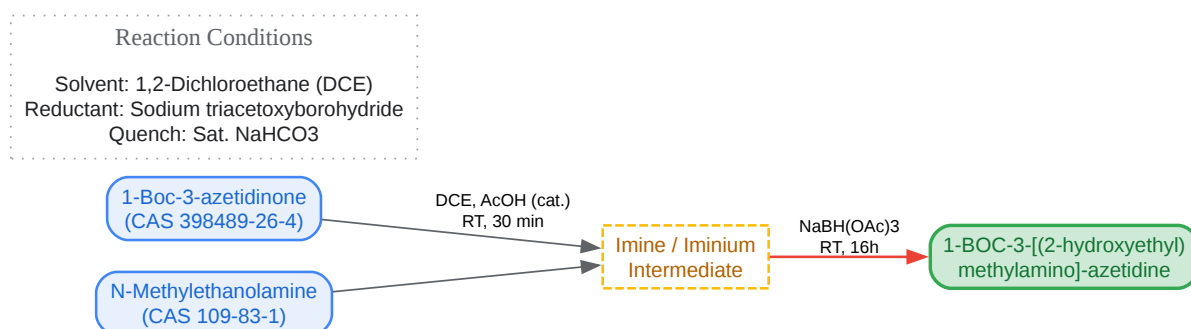
The azetidine ring (4-membered nitrogen heterocycle) creates a unique vector for the side chain compared to pyrrolidine (5-membered) or piperidine (6-membered) analogs.

- Pucker Angle: ~30°, creating a distinct spatial projection.
- Basicity Modulation: The pKa of the exocyclic amine is modulated by the electron-withdrawing N-Boc group (and later the aryl/heteroaryl core), often resulting in improved membrane permeability compared to more basic analogs.

Synthetic Pathway: Reductive Amination[7][10]

The most robust route to this intermediate is the reductive amination of 1-Boc-3-azetidinone with 2-(methylamino)ethanol. This method avoids the formation of quaternary ammonium byproducts common in direct alkylation strategies.

Reaction Scheme (DOT Visualization)



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Figure 1: One-pot reductive amination strategy for the synthesis of the target azetidine.

Detailed Experimental Protocol

Objective: Synthesize 10.0 g of **1-BOC-3-[(2-hydroxyethyl)methylamino]-azetidine**.

Reagents:

- 1-Boc-3-azetidinone (SM1): 10.0 g (58.4 mmol)
- 2-(Methylamino)ethanol (SM2): 4.82 g (64.2 mmol, 1.1 equiv)
- Sodium triacetoxyborohydride (STAB): 18.5 g (87.6 mmol, 1.5 equiv)
- Acetic Acid (AcOH): 0.33 mL (1 mol%)
- 1,2-Dichloroethane (DCE): 200 mL (0.3 M concentration)

Procedure:

- Imine Formation:** In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve SM1 (10.0 g) in DCE (200 mL). Add SM2 (4.82 g) followed by catalytic AcOH. Stir at room

temperature (20–25 °C) for 30–60 minutes under a nitrogen atmosphere.

- Why? Pre-mixing allows the equilibrium formation of the iminium ion before the reducing agent is introduced, minimizing direct reduction of the ketone to the alcohol (1-Boc-3-hydroxyazetidine).
- Reduction: Cool the mixture to 0 °C in an ice bath. Add STAB portion-wise over 15 minutes.
 - Why? STAB is a mild reducing agent that selectively reduces imines/iminiums over ketones/aldehydes. Portion-wise addition controls the exotherm and hydrogen gas evolution.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 12–16 hours. Monitor by TLC (5% MeOH in DCM, stain with Ninhydrin or KMnO₄) or LCMS.
- Quench & Workup:
 - Quench by slow addition of saturated aqueous NaHCO₃ (100 mL). Stir vigorously for 30 minutes until gas evolution ceases.
 - Separate the organic layer. Extract the aqueous layer with DCM (2 x 100 mL).
 - Combine organic layers, wash with brine (100 mL), dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purification: The crude oil is typically >90% pure. If necessary, purify via flash column chromatography (SiO₂, eluent: 0–10% MeOH in DCM with 1% NH₄OH).

Applications in Drug Discovery[1][11][12][13][14][15]

This specific azetidine derivative is a high-value scaffold for optimizing ADME (Absorption, Distribution, Metabolism, Excretion) properties.

Solubility Enhancement

The pendant 2-hydroxyethyl group acts as a polar "anchor," significantly increasing aqueous solubility compared to a simple methyl or ethyl group. This is critical for oral drugs where low solubility limits bioavailability (BCS Class II/IV).

Metabolic Stability (The "Azetidine Switch")

Replacing a piperidine or pyrrolidine ring with an azetidine often reduces the rate of oxidative metabolism (N-dealkylation). The strained ring alters the geometry of the nitrogen lone pair, making it less accessible to Cytochrome P450 enzymes.

Kinase Inhibitor Design (JAK/TYK2)

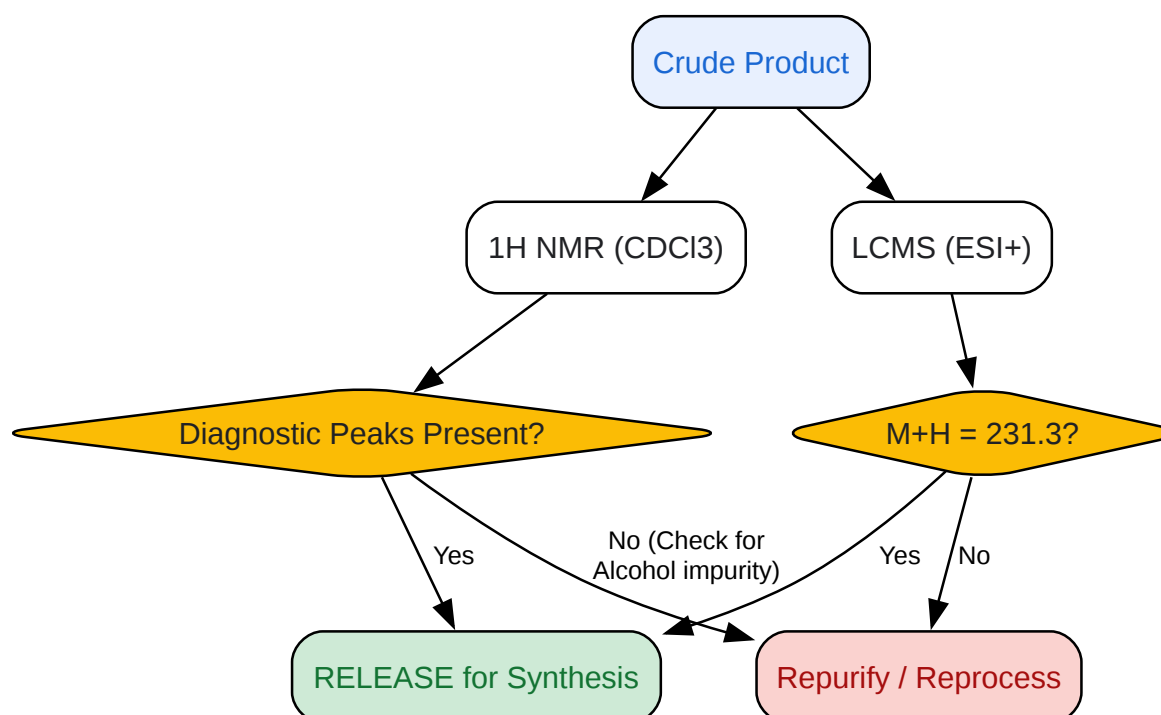
In Janus Kinase (JAK) inhibitors, the azetidine ring often serves as a linker that projects the polar tail into the solvent-exposed region of the ATP-binding pocket.

- Example: Analogous motifs are found in next-generation JAK1/JAK3 inhibitors where the azetidine replaces the piperidine of Tofacitinib to alter selectivity profiles.

Quality Control & Analytics

To ensure the integrity of the building block before use in subsequent coupling reactions (e.g., Boc-deprotection or SNAr), the following analytical criteria must be met.

QC Decision Tree (DOT Visualization)



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Figure 2: Quality control workflow for validating the synthesized intermediate.

Diagnostic NMR Signals (CDCl₃, 400 MHz)

- Boc Group: δ 1.44 (s, 9H).
- Azetidine Ring:
 - δ 3.9–4.1 (m, 2H, C2/C4 protons).
 - δ 3.7–3.8 (m, 2H, C2/C4 protons).
 - δ 3.2–3.3 (m, 1H, C3 methine).
- Side Chain:
 - δ 2.25 (s, 3H, N-Methyl).
 - δ 2.55 (t, 2H, N-CH₂).
 - δ 3.60 (t, 2H, CH₂-OH).

References

- Azetidines in Drug Discovery Title: Azetidines in medicinal chemistry: emerging applications and approved drugs.[1][2][3] Source: Future Medicinal Chemistry (PubMed).[1] URL:[Link]
- Reagent Specification: N-Methylethanolamine Title: 2-(Methylamino)ethanol Properties and Safety.[4] Source: PubChem.[4][5][6] URL:[Link]

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